

Application Notes and Protocols for AS-2077715

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Compound of Interest

Compound Name: AS-2077715

Cat. No.: B3025940

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Introduction

AS-2077715 is a potent and selective inhibitor of the fungal mitochondrial cytochrome bc1 complex (Complex III), a critical component of the electron transport chain.^[1] Its inhibitory action disrupts cellular respiration and ATP production, leading to fungal cell death. These characteristics make **AS-2077715** a valuable tool for research in antifungal drug discovery and for studying mitochondrial function. This document provides detailed protocols for the preparation of **AS-2077715** stock solutions to ensure accurate and reproducible experimental results.

Mechanism of Action

AS-2077715 exerts its antifungal activity by binding to the cytochrome bc1 complex, thereby blocking the transfer of electrons from ubiquinol to cytochrome c. This interruption of the electron transport chain leads to a collapse of the mitochondrial membrane potential, inhibition of ATP synthesis, and ultimately, fungal cell death. The selectivity of **AS-2077715** for the fungal complex over its mammalian counterpart makes it a compound of interest for therapeutic development.

Quantitative Data Summary

For ease of reference, the key quantitative data for **AS-2077715** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₅ H ₄₁ NO ₇	[2]
Molecular Weight	467.6 g/mol	[2]
Appearance	Solid	[2]
Solubility	Dichloromethane, DMSO, Ethanol, Methanol	[2]
Recommended Storage (Solid)	-20°C	General laboratory best practices
Recommended Storage (Stock Solution)	-20°C in aliquots	[3]

Experimental Protocol: Preparation of AS-2077715 Stock Solution

This protocol outlines the steps for preparing a stock solution of **AS-2077715**. Dimethyl sulfoxide (DMSO) is the recommended solvent due to its broad compatibility with cell culture media and assay formats.

Materials:

- **AS-2077715** solid compound
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Determine the Desired Stock Concentration: A common starting stock concentration for small molecule inhibitors is 10 mM. The following calculations are based on this concentration.
- Calculate the Required Mass of **AS-2077715**:
 - To prepare 1 mL of a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 467.6 \text{ g/mol} \times 1000 \text{ mg/g} = 4.676 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a precision balance.
 - Carefully weigh out 4.676 mg of **AS-2077715** into the tared tube.
- Dissolving the Compound:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the weighed **AS-2077715**.
 - Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming (to no more than 37°C) may be applied if dissolution is slow, but care should be taken to avoid degradation of the compound.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C. Under these conditions, the stock solution is generally stable for up to one month. For longer-term storage, -80°C is recommended.

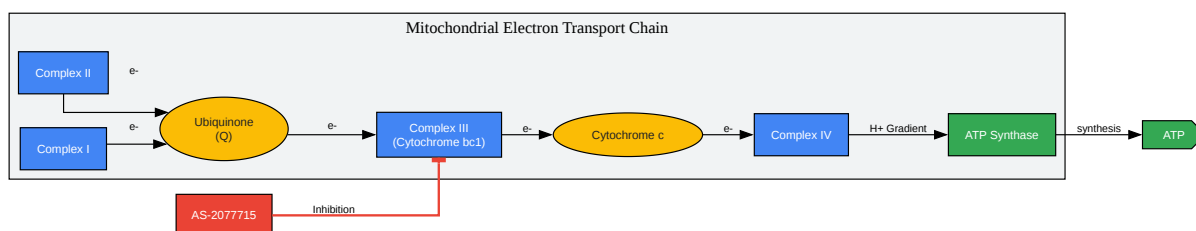
Note on Final Assay Concentration: When preparing working solutions for cell-based assays, ensure the final concentration of DMSO is kept low (typically below 0.5%) to avoid solvent-

induced cytotoxicity.

Visualizations

Signaling Pathway Diagram

The following diagram illustrates the inhibitory action of **AS-2077715** on the mitochondrial electron transport chain.

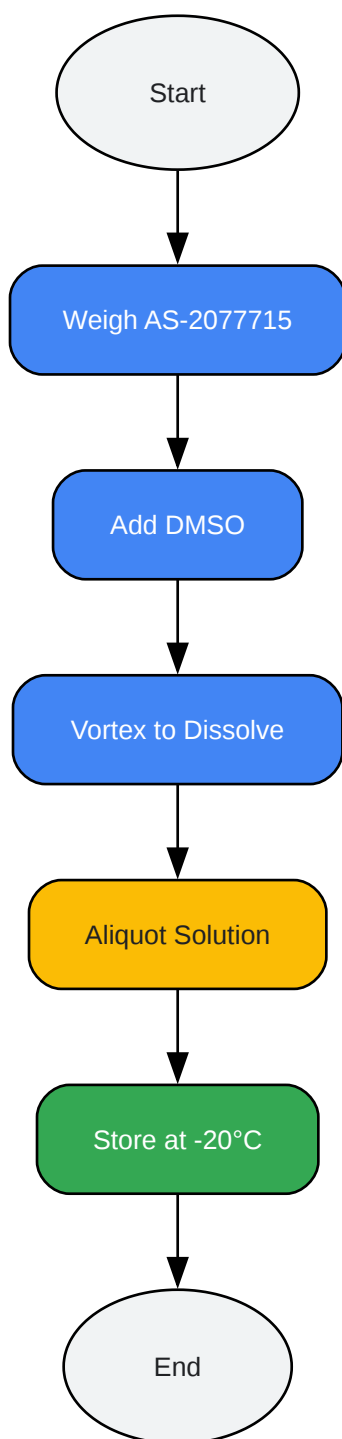


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Caption: Inhibition of Complex III by **AS-2077715**.

Experimental Workflow Diagram

The workflow for preparing the **AS-2077715** stock solution is depicted below.



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Caption: Workflow for preparing **AS-2077715** stock solution.

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References

- 1. AS2077715 is a selective inhibitor of fungal mitochondrial cytochrome bc₁ complex - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Complex III of Electron Transport Chain - Proteopedia, life in 3D [proteopedia.org]
- 3. An inhibitor of mitochondrial respiration which binds to cytochrome b and displaces quinone from the iron-sulfur protein of the cytochrome bc₁ complex - PubMed [pubmed.ncbi.nlm.nih.gov]
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